

Dissolving Enoxolone for Experimental Use: Application Notes and Protocols

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Compound of Interest

Compound Name: Enoxolone

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Introduction

Enoxolone, also known as 18 β -glycyrrhetic acid, is a pentacyclic triterpenoid derived from the hydrolysis of glycyrrhizic acid, a major component of licorice root (*Glycyrrhiza glabra*). It is a well-documented compound with a range of biological activities, including anti-inflammatory, anti-ulcerative, and immunomodulatory properties.[1] Due to its therapeutic potential, **enoxolone** is a subject of interest in various fields of experimental research. However, its poor aqueous solubility presents a significant challenge for in vitro and in vivo studies.[2] These application notes provide detailed protocols for the effective dissolution of **enoxolone** for experimental use, ensuring accurate and reproducible results.

Data Presentation: Enoxolone Solubility

The solubility of **enoxolone** is highly dependent on the solvent and temperature. Below is a summary of its solubility in various common laboratory solvents.

Solvent	Temperature (°C)	Solubility (mg/mL)	Molar Solubility (mM)	Reference
Dimethyl Sulfoxide (DMSO)	25	~85 - 94	~180.59 - 199.71	[3][4]
Ethanol	Not Specified	~20	~42.49	[5]
Dimethylformamide (DMF)	Not Specified	~13	~27.62	[5]
Ethanol:PBS (pH 7.2) (1:7)	Not Specified	~0.13	~0.28	[5]
Methanol	25	1.95	4.14	[6]
n-Propanol	25	2.93	6.22	[6]
Isopropanol	25	2.16	4.59	[6]
Acetone	25	7.33	15.57	[6]
1,4-Dioxane	25	11.23	23.86	[6]
Tetrahydrofuran (THF)	25	12.58	26.73	[6]
Water	Not Specified	Practically Insoluble	-	[2]

Note: The molecular weight of **enoxolone** (C₃₀H₄₆O₄) is 470.7 g/mol . Molar solubility was calculated based on this value. The solubility in DMSO can be affected by the uptake of water, which reduces solubility.[7]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Enoxolone Stock Solution in an Organic Solvent

This protocol describes the preparation of a concentrated stock solution of **enoxolone** in an organic solvent such as DMSO or ethanol. This stock solution can then be used for subsequent

dilutions into aqueous media.

Materials:

- **Enoxolone** (18 β -glycyrrhetic acid), crystalline solid
- Dimethyl Sulfoxide (DMSO), anhydrous, sterile
- Ethanol, absolute, sterile
- Sterile, conical centrifuge tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Sterile, single-use aliquoting tubes (e.g., 1.5 mL microcentrifuge tubes)
- Inert gas (e.g., argon or nitrogen), optional but recommended

Procedure:

- **Weighing:** In a sterile environment (e.g., a laminar flow hood), accurately weigh the desired amount of **enoxolone** powder and transfer it to a sterile conical tube.
- **Solvent Addition:** Add the appropriate volume of the chosen organic solvent (DMSO or ethanol) to the tube to achieve the desired stock concentration (e.g., for a 20 mg/mL stock solution, add 1 mL of solvent to 20 mg of **enoxolone**).
- **Dissolution:** Tightly cap the tube and vortex vigorously until the **enoxolone** is completely dissolved. Gentle warming in a water bath (37°C) can aid dissolution, particularly for higher concentrations.
- **Inert Gas Purge (Optional):** To enhance the stability of the solution, briefly purge the headspace of the tube with an inert gas before capping.[5]
- **Aliquoting:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can lead to compound precipitation.[3]

- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage.[\[3\]](#)

Protocol 2: Preparation of Working Solutions in Aqueous Media for Cell Culture or Other Experiments

This protocol details the dilution of the concentrated **enoxolone** stock solution into an aqueous buffer or cell culture medium. Direct dissolution of **enoxolone** in aqueous solutions is challenging due to its low solubility.[\[5\]](#)

Materials:

- **Enoxolone** stock solution (from Protocol 1)
- Sterile aqueous buffer (e.g., PBS, pH 7.2) or complete cell culture medium, pre-warmed to 37°C
- Sterile dilution tubes

Procedure:

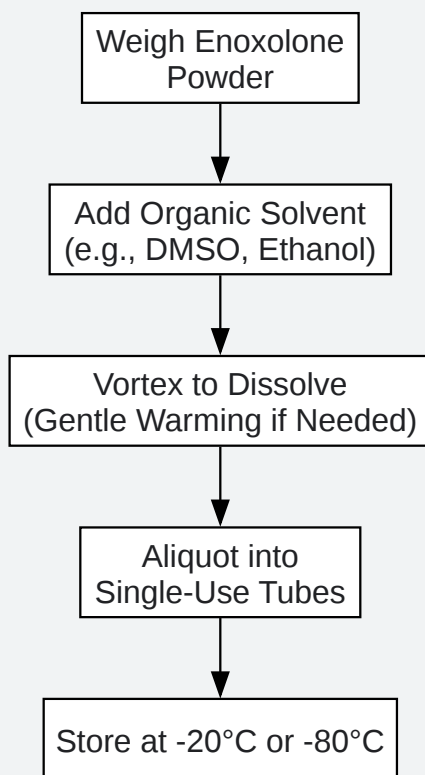
- Thawing: Thaw a single-use aliquot of the **enoxolone** stock solution at room temperature.
- Serial Dilution: To prevent precipitation, it is crucial to perform a serial dilution.
 - First, prepare an intermediate dilution by adding a small volume of the stock solution to a larger volume of the pre-warmed aqueous medium. For example, a 1:100 dilution can be made by adding 10 µL of a 20 mg/mL stock solution to 990 µL of medium.
 - Vortex the intermediate dilution gently but thoroughly.
 - From this intermediate dilution, prepare the final working concentration by adding the appropriate volume to the final volume of the aqueous medium.
- Vehicle Control: It is essential to prepare a vehicle control containing the same final concentration of the organic solvent (e.g., DMSO) as the **enoxolone** working solutions to account for any solvent-induced effects on the experimental system.

- Immediate Use: Aqueous solutions of **enoxolone** are not recommended for storage and should be prepared fresh for each experiment.^[5]

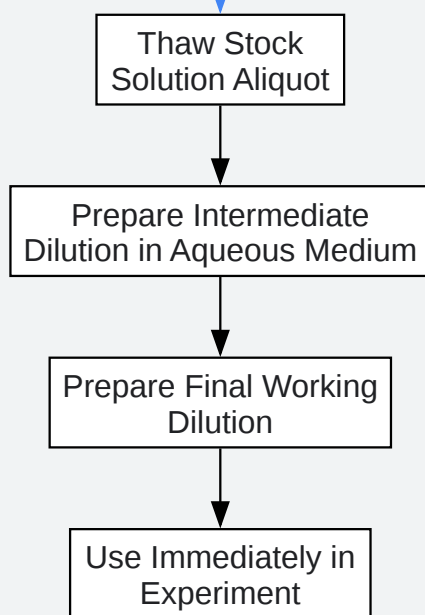
Mandatory Visualizations

Experimental Workflow for Enoxolone Solution Preparation

Protocol 1: Stock Solution Preparation



Protocol 2: Working Solution Preparation

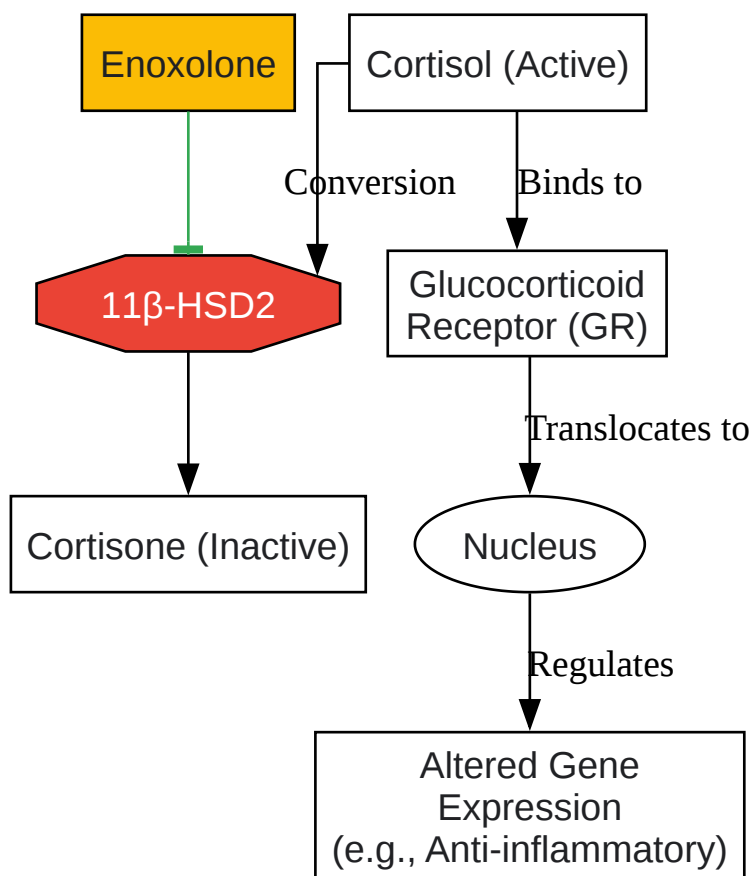


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Caption: Workflow for preparing **enoxolone** solutions.

Key Signaling Pathway Modulated by Enoxolone

Enoxolone is known to inhibit the enzyme 11 β -hydroxysteroid dehydrogenase type 2 (11 β -HSD2), which is responsible for the conversion of active cortisol to inactive cortisone.[8] This inhibition leads to an increase in local cortisol levels, which can then exert its effects through the glucocorticoid receptor.



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References

- 1. 18 β -Glycyrrhetic Acid | 471-53-4 [chemicalbook.com]

- 2. selectbotanical.com [selectbotanical.com]
- 3. adoolq.com [adoolq.com]
- 4. Enoxolone产品说明书 [selleck.cn]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. ziath.com [ziath.com]
- 8. Discovery of Personalized Treatment for Immuno-Metabolic Depression—Focus on 11beta Hydroxysteroid Dehydrogenase Type 2 (11betaHSD2) and Toll-like Receptor 4 (TLR4) Inhibition with Enoxolone - PMC [pubmed.ncbi.nlm.nih.gov]
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